

Pigment Red 254 CAS number 84632-65-5

technical data sheet

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Compound of Interest

Compound Name: Pigment Red 254

Cat. No.: B047050

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Pigment Red 254: A Comprehensive Technical Guide

CAS Number: 84632-65-5

Chemical Name: 3,6-Bis(4-chlorophenyl)-2,5-dihydropyrrolo[3,4-c]pyrrole-1,4-dione

This technical guide provides an in-depth overview of **Pigment Red 254** (PR 254), a high-performance diketopyrrolopyrrole (DPP) pigment. It is intended for researchers, scientists, and drug development professionals who require detailed technical information on this compound.

Chemical and Physical Properties

Pigment Red 254 is a synthetic organic pigment renowned for its brilliant, neutral red color and exceptional fastness properties.^{[1][2]} It belongs to the diketopyrrolopyrrole (DPP) class of pigments, which are characterized by their excellent stability.^[3] The chemical structure of **Pigment Red 254** features a bicyclic lactam core with two p-chlorophenyl groups.^[4]

Table 1: General and Chemical Properties

Property	Value	Source(s)
Chemical Formula	C ₁₈ H ₁₀ Cl ₂ N ₂ O ₂	[4][5][6]
Molecular Weight	357.19 g/mol	[1][4][6]
CAS Number	84632-65-5	[1][4][5]
C.I. Name	Pigment Red 254	[2]
C.I. Number	56110	[2][5][7]
Chemical Group	Diketopyrrolopyrrole (DPP)	[2][8][9]
Appearance	Red Powder	[5][10][11]
Hue	Neutral, Brilliant Red	[2][5]

Table 2: Physical and Thermal Properties

Property	Value	Source(s)
Density	1.5 - 1.60 g/cm ³	[1][5][12]
Specific Surface Area	28 - 29 m ² /g	[9][12]
Oil Absorption	35 - 50 g/100g	[1][9][12]
Moisture Content	≤ 1.5%	
Water Soluble Matter	≤ 1.5%	
pH Value	6.5 - 10	[9]
Heat Resistance	Up to 300°C	[2][4][8][9][12]
Boiling Point (Predicted)	672.5 ± 55.0 °C	[5][7]
Flash Point	360.5°C	[5]

Fastness and Resistance Properties

Pigment Red 254 exhibits outstanding resistance to light, weather, and various chemicals, making it suitable for demanding applications such as automotive coatings and high-end

industrial paints.[2][8][9]

Table 3: Fastness and Resistance Ratings

Property	Rating	Scale	Source(s)
Light Fastness	8	1-8 (8=excellent)	[1][4][5][8][9]
Weather Resistance	Excellent	-	[2][4]
Water Resistance	5	1-5 (5=excellent)	[1]
Oil Resistance	5	1-5 (5=excellent)	[1]
Acid Resistance	5	1-5 (5=excellent)	[1][2][12][13]
Alkali Resistance	5	1-5 (5=excellent)	[1][2][13]
Solvent Resistance	Excellent	-	[2][4][5]
Migration Resistance	5	1-5 (5=excellent)	

Spectral Information

The spectral properties of **Pigment Red 254** are crucial for its application in various fields, including optoelectronics.[3]

Table 4: Spectral Data

Property	Value	Conditions	Source(s)
Lambda max (λmax)	540.0 to 545.0 nm	In H ₂ SO ₄	[14]

Safety and Handling

Pigment Red 254 is considered to be of low toxicity.[15] However, as with any fine powder, inhalation of dust should be avoided.[10][16] It is stable under normal conditions and does not undergo hazardous polymerization.[10]

Table 5: Safety Information

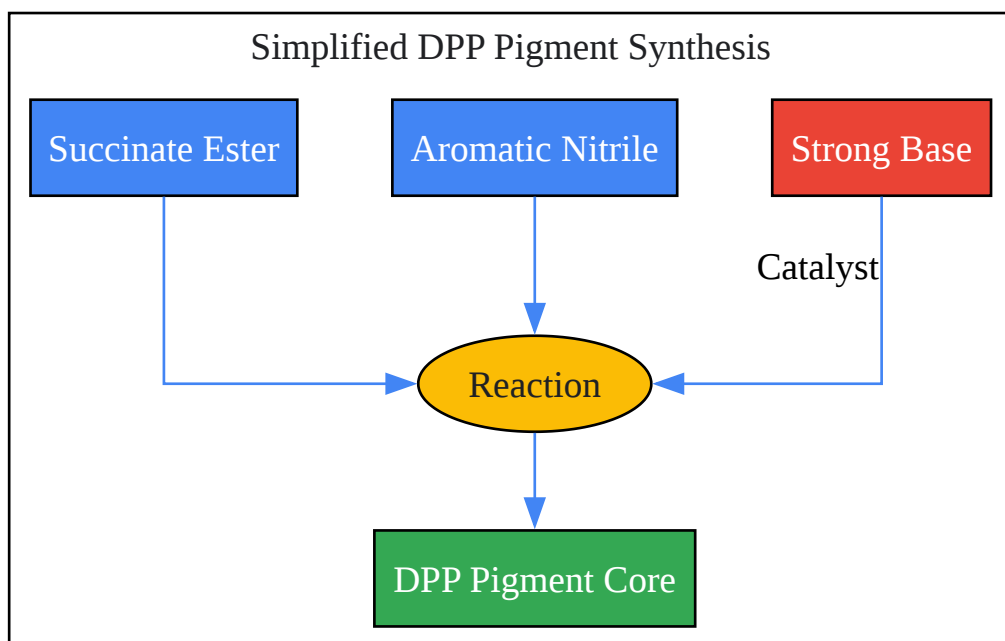
Aspect	Information	Source(s)
Toxicity	Virtually nontoxic after a single ingestion or skin contact.	[16]
Irritation	Not irritating to the skin or eyes.	[16]
Inhalation	May cause respiratory tract irritation.	[10]
Stability	Stable under normal temperatures and pressures.	[10]
Incompatibilities	Strong oxidizing and reducing agents.	[10]
Hazardous Decomposition	Irritating and toxic fumes and gases may be generated during a fire.	[10]

Experimental Protocols

While specific experimental protocols were not detailed in the provided search results, the determination of pigment properties generally follows standardized methods. For instance, lightfastness is often evaluated using the Blue Wool Scale (ISO 105-B01), and heat stability is typically tested by observing color changes in a given medium (e.g., HDPE) at elevated temperatures for a specific duration.[2][5] Resistance to chemicals like acids and alkalis is assessed by observing any bleeding or color change after exposure.[17]

Synthesis and Application Workflow

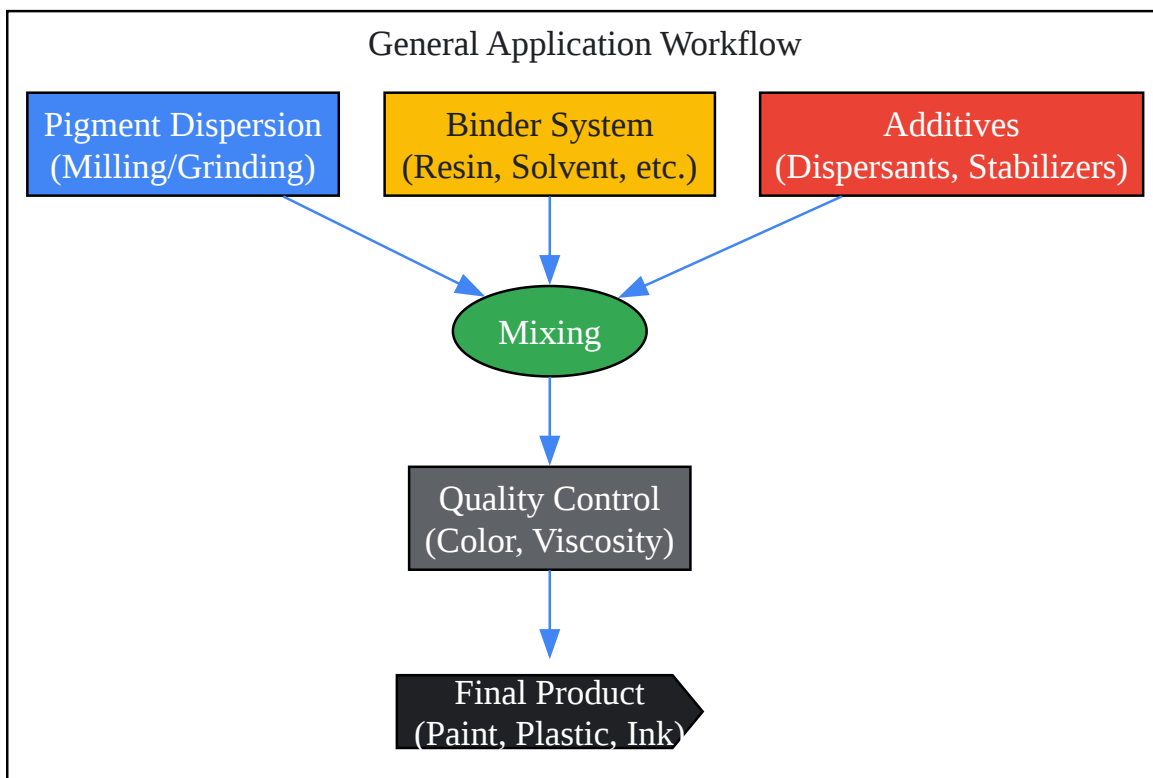
Pigment Red 254 is a member of the diketopyrrolopyrrole (DPP) family of pigments.[3] The synthesis of DPP pigments generally involves the reaction of a succinate ester with an aromatic nitrile in the presence of a strong base.



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Simplified synthesis of the DPP pigment core.

The application of **Pigment Red 254** in a formulation, such as a paint or plastic, follows a general workflow to ensure proper dispersion and performance.



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Generalized workflow for pigment application.

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